

3-[3-(Trifluoromethyl)phenoxy]aniline molecular weight and formula

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Compound of Interest

Compound Name: 3-[3-(Trifluoromethyl)phenoxy]aniline

Cat. No.: B1359313

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In-Depth Technical Guide: 3-[3-(Trifluoromethyl)phenoxy]aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-[3-(Trifluoromethyl)phenoxy]aniline**, along with a detailed experimental protocol for its synthesis.

Core Compound Data

The fundamental properties of **3-[3-(Trifluoromethyl)phenoxy]aniline** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ F ₃ NO	[1]
Molecular Weight	253.22 g/mol	[1]
CAS Number	625106-28-7	[1]
Physical State	Yellow oil	[1]
Purity	97%	[1]

Synthesis Protocol

A common method for the synthesis of substituted phenoxy aniline derivatives involves the reduction of a nitro-precursor. The following is a representative experimental protocol for the synthesis of a related compound, 4-(3-Trifluoromethyl)phenoxy)aniline, which can be adapted for the synthesis of the 3-isomer.

Reaction: Reduction of 1-nitro-4-(3-(trifluoromethyl)phenoxy)benzene to 4-(3-(Trifluoromethyl)phenoxy)aniline.[\[2\]](#)

Materials:

- 1-nitro-4-(3-(trifluoromethyl)phenoxy)benzene
- Methanol (MeOH)
- Palladium on activated charcoal (Pd/C, 10% w/w)
- Hydrogen gas (H₂)
- Celite

Procedure:

- Dissolve 1-nitro-4-(3-(trifluoromethyl)phenoxy)benzene (e.g., 750 mg, 2.67 mmol) in methanol (20 mL).[\[2\]](#)
- Add 10% Pd/C (e.g., 100 mg) to the solution.[\[2\]](#)
- Stir the reaction mixture at ambient temperature under a hydrogen atmosphere (e.g., using a hydrogen-filled balloon) for 15 hours.[\[2\]](#)
- Upon completion of the reaction, filter the mixture through a pad of Celite to remove the Pd/C catalyst.[\[2\]](#)
- Remove the solvent (volatiles) from the filtrate in vacuo.[\[2\]](#)

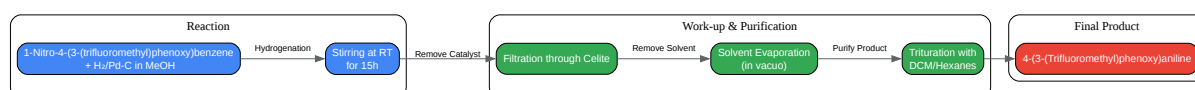
- Triturate the resulting solid with dichloromethane (DCM, 1 mL) and hexanes (15 mL) to yield the final product.[2]

Characterization: The final product can be characterized using various analytical techniques including:

- Infrared Spectroscopy (IR)
- ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy
- ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy
- ^{19}F Nuclear Magnetic Resonance (NMR) Spectroscopy
- High-Resolution Mass Spectrometry (HRMS)

Experimental Workflow

The following diagram illustrates the key stages of the synthesis and purification process.



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Caption: Synthetic workflow for 4-(3-(Trifluoromethyl)phenoxy)aniline.

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References

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- 2. 4-(3-TRIFLUOROMETHYLPHENOXY)ANILINE synthesis - chemicalbook [chemicalbook.com]
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